

UV-Vis absorption maxima of 11-Hydroxy-sugiol

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Compound of Interest

Compound Name: 11-Hydroxy-sugiol

Cat. No.: B15129360

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Executive Summary: The Structural Identity

11-Hydroxy-sugiol (Synonyms: Demethylcryptojaponol, 11,12-dihydroxyabieta-8,11,13-trien-7-one) is a bioactive abietane diterpenoid often isolated from *Salvia*, *Teucrium*, and *Plectranthus* species.^[1]

Unlike its parent compound Sugiol, which possesses a single phenolic hydroxyl group at C12, **11-Hydroxy-sugiol** features an ortho-dihydroxy (catechol) moiety at positions C11 and C12, conjugated with a ketone at C7. This structural modification significantly alters its electronic environment, making UV-Visible spectroscopy a rapid, non-destructive tool for differentiating it from related congeners before resorting to expensive NMR workflows.

This guide provides a definitive comparison of the UV-Vis absorption maxima (

) of **11-Hydroxy-sugiol** against its structural analogs, supported by mechanistic insights and experimental protocols.

Comparative UV-Vis Absorption Profile

The following table synthesizes spectral data for **11-Hydroxy-sugiol** and its primary analogs. The introduction of the hydroxyl auxochrome at C11 results in a distinct bathochromic (red) shift compared to Sugiol.

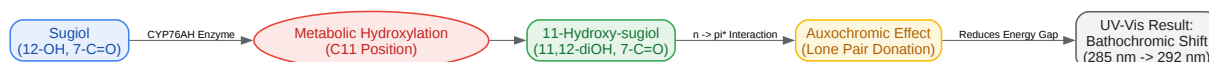
Compound	Structure	Chromophore	(MeOH)	Spectral Characteristics
11-Hydroxy-sugiol	11,12-dihydroxy-7-oxo	Catechol-Ketone Conjugate	236–240 nm (Band II)290–296 nm (Band I)	Distinct bathochromic shift due to C11-OH auxochrome. often displays a trailing shoulder >310 nm.
Sugiol	12-hydroxy-7-oxo	Phenol-Ketone Conjugate	232 nm285 nm	Sharp peaks. Classic - hydroxybenzoate-like system.
Ferruginol	12-hydroxy	Simple Phenol	280–282 nm	Lacks the C7-ketone conjugation; Band II is negligible or deep UV (<210 nm).
Cryptojaponol	11-OH, 12-OMe-7-oxo	Guaiacol-Ketone Conjugate	234 nm286 nm	Methylation of C12-OH slightly hypsochromically shifts Band I compared to the free catechol.

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*Key Insight: The shift from 285 nm (Sugiol) to ~292 nm (**11-Hydroxy-sugiol**) is diagnostic of the ortho-catechol moiety. While subtle, this shift is reproducible and confirms the electron-donating effect of the additional hydroxyl group destabilizing the HOMO, thereby reducing the HOMO-LUMO energy gap.*

Mechanistic Visualization: The Auxochrome Effect

The following diagram illustrates the structural relationship and the electronic causality behind the observed spectral shifts.



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Figure 1: Pathway illustrating the structural modification from Sugiol to **11-Hydroxy-sugiol** and the resulting electronic impact on UV absorption.

Experimental Protocol: Self-Validating UV-Vis Workflow

To ensure reproducibility and distinguish **11-Hydroxy-sugiol** from interfering matrix components (e.g., tannins or flavonoids), follow this standardized protocol.

Reagents & Equipment

- Solvent: Methanol (LC-MS Grade).[2] Note: Avoid Ethanol if precise

is critical, as hydrogen bonding variations can shift peaks by 1-2 nm.

- Blank: Pure Methanol (same lot number as sample solvent).

- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1900 or Agilent Cary 60).

Step-by-Step Methodology

- Baseline Correction (System Check):
 - Fill two quartz cuvettes (1 cm path length) with pure Methanol.
 - Run a baseline scan (200–500 nm).
 - Validation: Absorbance should be < 0.005 AU across the range.
- Sample Preparation:
 - Dissolve 0.1 mg of isolated **11-Hydroxy-sugiol** in 10 mL Methanol (Stock Solution: ~ 30 μM).
 - Crucial Step: If the solution is yellow/orange, the concentration is likely too high or oxidation to a quinone (Taxodione-like) has occurred. The solution should be colorless to pale yellow.
- Acquisition:
 - Scan Range: 200 nm to 500 nm.
 - Scan Speed: Medium (approx. 200 nm/min) for peak resolution.
 - Data Interval: 0.5 nm or 1.0 nm.
- Data Interpretation (The "Fingerprint" Check):
 - Primary Band: Look for the max at 290–296 nm.
 - Secondary Band: Look for the max at 236–240 nm.
 - Purity Check: If a strong band appears > 350 nm, the sample is likely contaminated with Taxodione (a quinone methide derivative often co-isolated).

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